

An In-depth Technical Guide to 3'-Methoxyflavonol

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Compound of Interest

Compound Name: 3'-Methoxyflavonol

CAS No.: 76666-32-5

Cat. No.: B1348606

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3'-Methoxyflavonol**, also known as 3-hydroxy-3'-methoxyflavone. The document details its chemical identifiers, physicochemical properties, a detailed synthesis protocol, and an exploration of its potential biological activities based on current scientific literature. While specific quantitative biological data for this compound is limited, this guide draws on information from structurally related flavonols to provide insights into its potential pharmacological effects and mechanisms of action.

Core Compound Identifiers and Properties

3'-Methoxyflavonol is a flavonoid, a class of polyphenolic secondary metabolites found in plants. Its structure features a phenyl group at the 2-position of a chromen-4-one skeleton with a hydroxyl group at the 3-position and a methoxy group at the 3'-position of the phenyl ring.

Table 1: Chemical Identifiers for **3'-Methoxyflavonol**

Identifier	Value
CAS Number	76666-32-5[1]
Molecular Formula	C ₁₆ H ₁₂ O ₄
Molecular Weight	268.26 g/mol [1]
IUPAC Name	3-hydroxy-2-(3-methoxyphenyl)chromen-4-one

Table 2: Physicochemical Properties of Structurally Related Flavonols

Property	3-Hydroxy-4'-methoxyflavone	7-Hydroxy-3'-methoxyflavone
Molecular Weight	268.26 g/mol [2][3]	268.26 g/mol [4]
XLogP3	3.4[2][3]	3.6[4]
Hydrogen Bond Donor Count	1	2
Hydrogen Bond Acceptor Count	4	4
Rotatable Bond Count	2	2

Synthesis of 3'-Methoxyflavonol

The synthesis of **3'-Methoxyflavonol** can be achieved through a well-established two-step process: a Claisen-Schmidt condensation to form a chalcone intermediate, followed by an Algar-Flynn-Oyamada (AFO) reaction for oxidative cyclization. The following protocol is adapted from established methods for the synthesis of similar flavonols.

Experimental Protocol: Synthesis of 3'-Methoxyflavonol

Step 1: Synthesis of 2'-Hydroxy-3-methoxychalcone (Claisen-Schmidt Condensation)

- **Reactant Preparation:** In a round-bottom flask, dissolve 1 equivalent of 2'-hydroxyacetophenone and 1 equivalent of 3-methoxybenzaldehyde in ethanol.

- **Base Addition:** While stirring the solution at room temperature, slowly add an aqueous solution of sodium hydroxide (NaOH) or potassium hydroxide (KOH) (typically 40-50%).
- **Reaction Monitoring:** Continue stirring the reaction mixture at room temperature. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** Once the reaction is complete, pour the reaction mixture into a beaker containing ice-cold water.
- **Acidification:** Acidify the mixture with dilute hydrochloric acid (HCl) until a yellow precipitate forms.
- **Isolation and Purification:** Collect the crude chalcone by filtration, wash it with water, and dry it. The crude product can be further purified by recrystallization from ethanol.

Step 2: Synthesis of 3-Hydroxy-3'-methoxyflavone (Algar-Flynn-Oyamada Reaction)

- **Reactant Preparation:** Dissolve the synthesized 2'-hydroxy-3-methoxychalcone (1 equivalent) in a suitable solvent such as ethanol.
- **Base and Oxidant Addition:** To the stirred solution, add an aqueous solution of sodium hydroxide followed by the slow, dropwise addition of hydrogen peroxide (H₂O₂; 30% aqueous solution) while maintaining the reaction temperature below 40°C.
- **Reaction Monitoring:** Stir the reaction mixture at room temperature and monitor its completion using TLC.
- **Work-up:** After the reaction is complete, pour the mixture into a beaker of ice-cold water.
- **Acidification:** Acidify the mixture with a dilute acid (e.g., sulfuric acid or hydrochloric acid) to precipitate the crude flavonol.
- **Isolation and Purification:** Collect the precipitate by filtration, wash it thoroughly with water, and dry it. The crude **3'-Methoxyflavonol** can be purified by recrystallization from a suitable solvent like ethanol or by column chromatography on silica gel.

Biological Activity and Signaling Pathways

While specific quantitative data on the biological activity of **3'-Methoxyflavonol** is not readily available in the public domain, the activities of structurally similar flavonoids provide a strong indication of its potential therapeutic effects. Flavonoids are well-known for their antioxidant, anti-inflammatory, and anticancer properties.

Table 3: Cytotoxic Activity of Structurally Related Flavonoids

Compound	Cancer Cell Line	IC ₅₀ (μM)	Reference
3,3',4'-Trihydroxyflavone	A549 (Lung)	>100	[5]
3,3',4'-Trihydroxyflavone	MCF-7 (Breast)	12.5	[5]
3,3',4'-Trihydroxyflavone	U87 (Glioblastoma)	>100	[5]
3',4',5'-Trihydroxyflavone	A549 (Lung)	12.5	[5]
3',4',5'-Trihydroxyflavone	MCF-7 (Breast)	12.5	[5]
3',4',5'-Trihydroxyflavone	U87 (Glioblastoma)	25	[5]

Anti-inflammatory Activity

Flavonoids are known to exert anti-inflammatory effects by modulating key signaling pathways involved in the inflammatory response, such as the Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK) pathways.[6] Polymethoxyflavonoids, in particular, have been shown to suppress the production of pro-inflammatory mediators.[7] It is plausible that **3'-Methoxyflavonol** shares these anti-inflammatory properties.

Anticancer Activity

Many flavonoids exhibit anticancer activity through various mechanisms, including the induction of apoptosis, inhibition of cell proliferation, and suppression of metastasis. For instance, 3-

hydroxy-3',4'-dimethoxyflavone has been shown to suppress the invasive potential of glioblastoma cells by inhibiting p38 and ERK signaling.[8] Given its structural similarity, **3'-Methoxyflavonol** may possess similar anticancer properties.

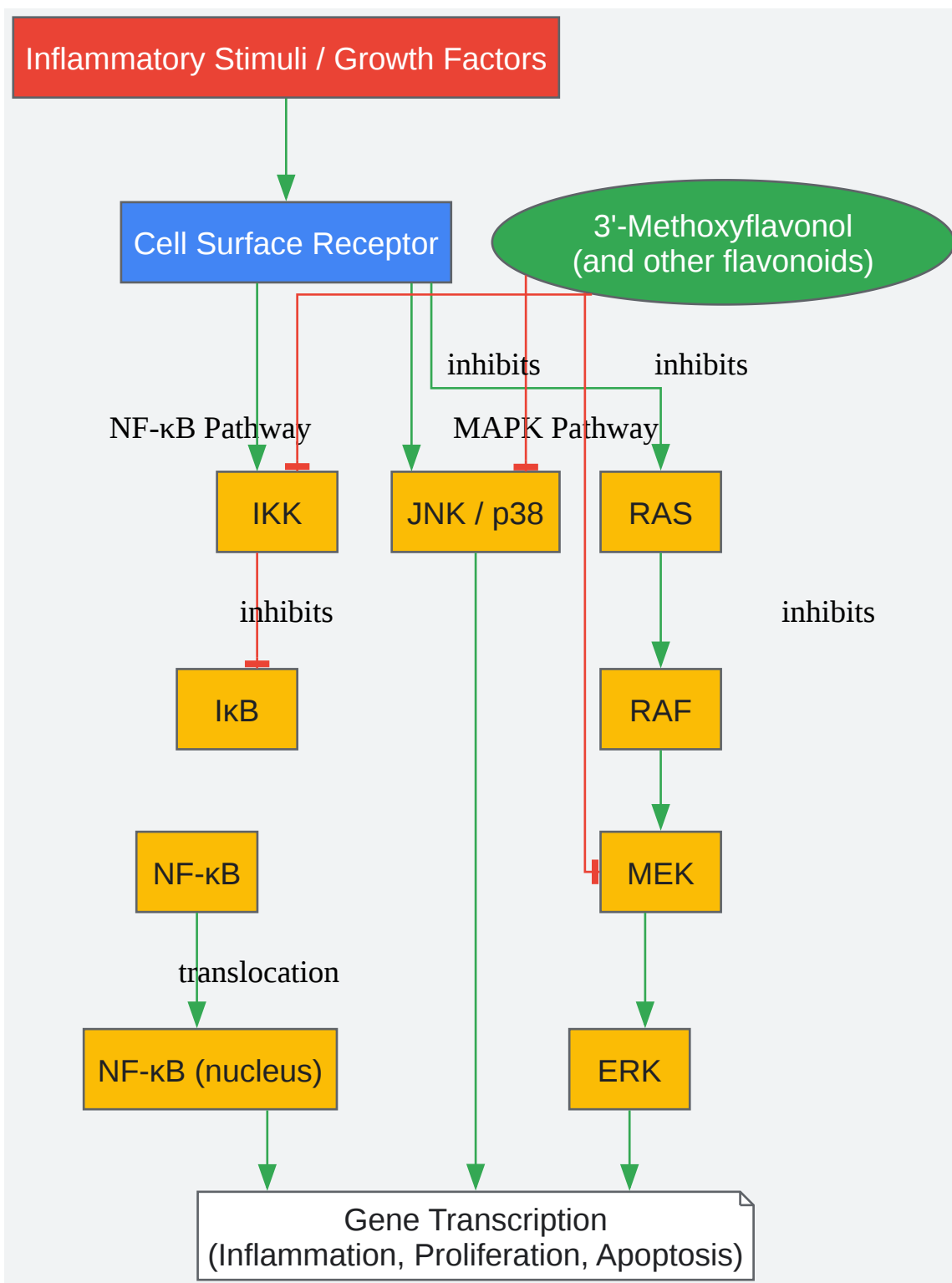
Signaling Pathways

Flavonoids can modulate a variety of intracellular signaling cascades. The NF- κ B and MAPK pathways are central to inflammation and cancer, and are common targets of flavonoids.

NF- κ B Signaling Pathway: In its inactive state, NF- κ B is sequestered in the cytoplasm by inhibitor of κ B (I κ B) proteins. Pro-inflammatory stimuli lead to the phosphorylation and subsequent degradation of I κ B, allowing NF- κ B to translocate to the nucleus and activate the transcription of pro-inflammatory genes. Many flavonoids are known to inhibit this pathway.[6]

MAPK Signaling Pathway: The MAPK family of kinases (including ERK, JNK, and p38) plays a crucial role in transmitting extracellular signals to the nucleus to regulate processes such as cell proliferation, differentiation, and apoptosis. Dysregulation of these pathways is common in cancer. Several flavonoids have been shown to modulate MAPK signaling.[6]

Due to the lack of specific studies on **3'-Methoxyflavonol**, a generalized diagram illustrating the points of intervention for flavonoids in these pathways is provided below.



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Caption: General overview of flavonoid intervention in MAPK and NF-κB signaling pathways.

Conclusion

3'-Methoxyflavonol is a readily synthesizable flavonoid with potential for biological activity. While direct experimental evidence for its efficacy is currently sparse, the well-documented anti-inflammatory and anticancer properties of structurally related flavonols suggest that it is a promising candidate for further investigation. The experimental protocols and signaling pathway information provided in this guide offer a solid foundation for researchers to explore the therapeutic potential of this and other methoxyflavonoids. Further studies are warranted to elucidate the specific biological targets and quantitative efficacy of **3'-Methoxyflavonol**.

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